

Proper Disposal of 2-Cyclopentenone: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Cyclopentenone

Cat. No.: B042074

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Immediate Safety and Disposal Overview:

Proper management of **2-Cyclopentenone** waste is crucial for maintaining a safe laboratory environment and ensuring regulatory compliance. This substance is a flammable liquid and vapor that can cause serious skin and eye irritation, as well as respiratory irritation.[1][2] Under no circumstances should **2-Cyclopentenone** be disposed of down the drain.[3][4] The primary disposal method involves collection in designated, properly labeled containers, followed by treatment at an approved waste disposal plant, often through high-temperature incineration.[3][5] Always adhere to local, regional, and national regulations for hazardous waste disposal.[6]

Key Chemical and Safety Data

For quick reference, the following table summarizes essential quantitative information for **2-Cyclopentenone**.

Property	Value	Source(s)
CAS Number	930-30-3	[1]
Molecular Formula	C ₅ H ₆ O	[7]
Molar Mass	82.102 g·mol ⁻¹	[7]
Boiling Point	150 °C (302 °F)	[7]
Flash Point	42 °C (108 °F)	[7]
UN Number	2245	
Hazard Class	3 (Flammable Liquid)	

Step-by-Step Disposal Protocol

This protocol provides a systematic approach to the safe handling and disposal of **2-Cyclopentenone** waste.

1. Waste Identification and Segregation:

- Collect waste **2-Cyclopentenone** and any materials contaminated with it (e.g., absorbent pads, gloves, empty containers) separately from other chemical waste streams.
- If mixing with other solvents is unavoidable, the resulting mixture must be fully characterized and labeled with all constituents.

2. Container Selection and Labeling:

- Use a dedicated, leak-proof, and chemically resistant container for waste collection. High-density polyethylene (HDPE) or glass containers are suitable.[3]
- The container must be clearly labeled as "Hazardous Waste." [3]
- The label must include the full chemical name, "**2-Cyclopentenone**," and clearly indicate the associated hazards: "Flammable" and "Irritant." [3]

3. Safe Storage of Waste:

- Keep the waste container tightly sealed when not in use.[3][8]
- Store the container in a designated and properly ventilated satellite accumulation area or a central hazardous waste storage facility.[3]
- The storage area must be cool, dry, and away from all sources of ignition, such as heat, sparks, and open flames.[3][5][9][10]
- Ensure that any metal containers used for storage or transfer are properly grounded and bonded to prevent static discharge.[5][10][11]

4. Arranging for Final Disposal:

- The disposal of **2-Cyclopentenone** waste must be managed by a licensed professional hazardous waste disposal service.[3][4]
- Contact your institution's Environmental Health and Safety (EHS) department to coordinate a waste pickup.
- Provide the EHS department and the waste vendor with an accurate description of the waste, including its composition and volume.

5. Documentation:

- Complete all necessary hazardous waste manifests and other regulatory paperwork provided by your EHS department or the waste disposal vendor. Accurate record-keeping is a legal requirement.

Emergency Procedures for Spills

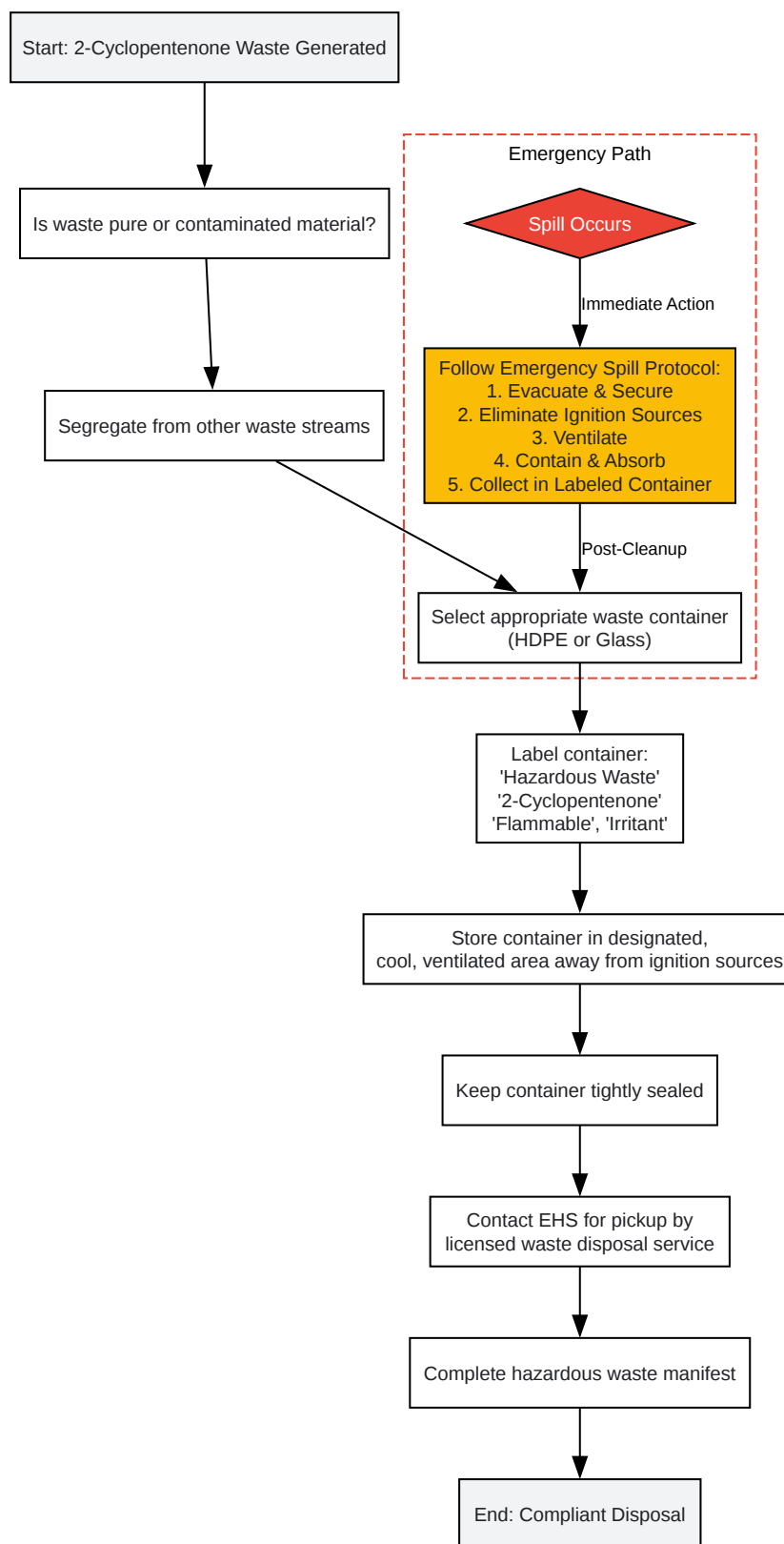
In the event of a **2-Cyclopentenone** spill, follow these procedures:

- Evacuate and Secure: Evacuate all non-essential personnel from the immediate area.[10]
- Eliminate Ignition Sources: Immediately remove all sources of ignition, including sparks, open flames, and hot surfaces.[1][9][10]
- Ventilate: Ensure the area is well-ventilated to disperse flammable vapors.[5]

- Containment: Prevent the spill from entering drains, sewers, or waterways.[\[1\]](#)[\[5\]](#)[\[8\]](#)
- Absorption: Cover and absorb the spill with a non-combustible, inert material such as sand, earth, vermiculite, or diatomaceous earth.[\[1\]](#)[\[4\]](#)[\[8\]](#)[\[12\]](#)
- Collection: Using non-sparking tools, carefully collect the absorbed material and place it into a suitable, labeled container for disposal as hazardous waste.[\[1\]](#)[\[5\]](#)[\[8\]](#)[\[10\]](#)[\[11\]](#)
- Decontamination: Clean the affected area thoroughly.

Disposal Workflow Visualization

The following diagram illustrates the decision-making process for the proper disposal of **2-Cyclopentenone**.



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Caption: Decision workflow for the safe disposal of **2-Cyclopentenone**.

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